

An In-depth Technical Guide to (2-(Diphenylphosphino)phenyl)methanamine

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Compound of Interest

Compound Name: (2-(Diphenylphosphino)phenyl)methanamine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **(2-(Diphenylphosphino)phenyl)methanamine**, a significant organophosphorus compound. This document outlines its fundamental chemical properties, potential applications, and a conceptual framework for its use in catalysis.

Core Compound Identification

(2-(Diphenylphosphino)phenyl)methanamine is a bifunctional ligand precursor possessing both a soft phosphine and a hard amine donor site. This unique structural arrangement makes it a versatile ligand in coordination chemistry and a valuable component in the synthesis of catalysts.

Molecular Formula and Weight:

The empirical and molecular formula for **(2-(Diphenylphosphino)phenyl)methanamine** is C₁₉H₁₈NP.[1][2] Its molecular weight is 291.33 g/mol .[1]

Property	Value	Reference
Molecular Formula	C ₁₉ H ₁₈ NP	[1][2]
Molecular Weight	291.33 g/mol	[1]
CAS Number	177263-77-3	[1]

Physicochemical Properties and Specifications

Detailed experimental data on the physicochemical properties of **(2-(Diphenylphosphino)phenyl)methanamine** are proprietary to chemical suppliers. However, general characteristics can be inferred from its structure and related compounds.

Property	Description
Appearance	Typically a solid at room temperature.
Solubility	Expected to be soluble in common organic solvents like dichloromethane, chloroform, and toluene due to the presence of aromatic rings.[3]
Purity	Commercially available with a purity of 98% or higher.[1]
Storage	Recommended to be stored in a dark place under an inert atmosphere.[1]

Applications in Catalysis

The primary application of **(2-(Diphenylphosphino)phenyl)methanamine** lies in its role as a ligand in homogeneous catalysis. The diphenylphosphino group can coordinate with a variety of transition metals, forming stable metal-phosphine complexes that are active catalysts for a range of organic transformations.[3]

Key Catalytic Applications:

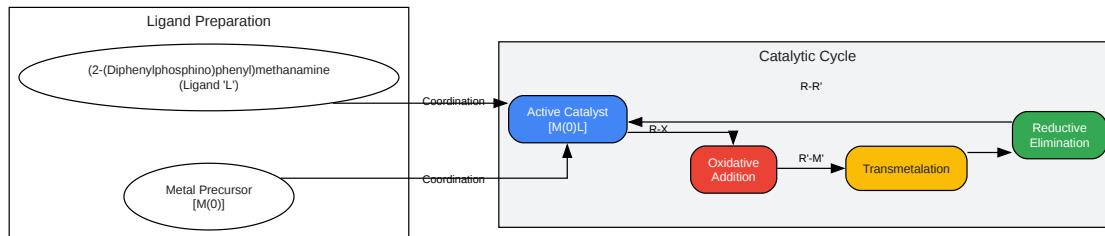
- Cross-Coupling Reactions: Ligands of this type are instrumental in various cross-coupling reactions, such as Suzuki, Heck, and Sonogashira couplings, which are fundamental in the

synthesis of complex organic molecules, including pharmaceuticals.

- Asymmetric Catalysis: Chiral versions of phosphine-amine ligands are employed in asymmetric catalysis to produce enantiomerically pure compounds, a critical aspect of drug development.

Conceptual Experimental Workflow: Ligand in a Catalytic Cycle

While specific experimental protocols are proprietary and depend on the reaction, the following diagram illustrates a generalized workflow for the application of **(2-(Diphenylphosphino)phenyl)methanamine** as a ligand in a generic cross-coupling reaction.



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Caption: Conceptual catalytic cycle using the ligand.

Diagram Description: The DOT script above generates a diagram illustrating the role of **(2-(Diphenylphosphino)phenyl)methanamine** (represented as 'L') in a typical cross-coupling catalytic cycle. The ligand coordinates with a metal precursor to form an active catalyst. This

catalyst then participates in a cycle of oxidative addition, transmetalation, and reductive elimination to yield the desired product.

Experimental Protocols

Detailed experimental protocols for the synthesis of **(2-(Diphenylphosphino)phenyl)methanamine** and its application in specific catalytic reactions are typically found in peer-reviewed scientific literature and patents. A general synthetic approach involves the condensation of benzeneethanamine with an aldehyde or ketone containing the diphenylphosphino moiety.^[3] For specific, validated protocols, researchers should consult scientific databases and journals, referencing the compound's CAS number (177263-77-3).

Safety and Handling

As with all chemical reagents, **(2-(Diphenylphosphino)phenyl)methanamine** should be handled in a well-ventilated fume hood by trained personnel. Appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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